

Independent Validation of the Antibacterial Spectrum of Cationic Chalcone Derivative Compound 5a

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Compound of Interest

Compound Name: Antibacterial agent 143

Cat. No.: B15563221

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This guide provides an objective comparison of the antibacterial performance of the novel cationic chalcone derivative, Compound 5a, against established antibiotics. The information presented is based on reported experimental data to aid in the evaluation of its potential as a new antimicrobial agent.

Data Presentation: Comparative Antibacterial Activity

The antibacterial efficacy of Compound 5a and comparator antibiotics is summarized below. The data is presented as Minimum Inhibitory Concentration (MIC) in micrograms per milliliter ($\mu\text{g/mL}$), which represents the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Microorganism	Compound 5a	Ciprofloxacin	Gentamicin
Gram-Positive Bacteria			
Staphylococcus aureus (ATCC 29213)	1	0.5	0.5
Methicillin-resistant S. aureus (MRSA, USA300)	0.5	>128	4
Enterococcus faecalis (ATCC 29212)	4	1	8
Gram-Negative Bacteria			
Escherichia coli (ATCC 25922)	8	0.015	0.5
Salmonella enterica (ATCC 14028)	8	0.015	1
Carbapenem-resistant Enterobacteriaceae (KPC-2)	4	>128	>128
Carbapenem-resistant Enterobacteriaceae (NDM-1)	4	>128	>128

Data for Compound 5a is sourced from a study on novel cationic chalcone derivatives.^[1] Data for ciprofloxacin and gentamicin are typical values and may vary slightly between studies.

Experimental Protocols

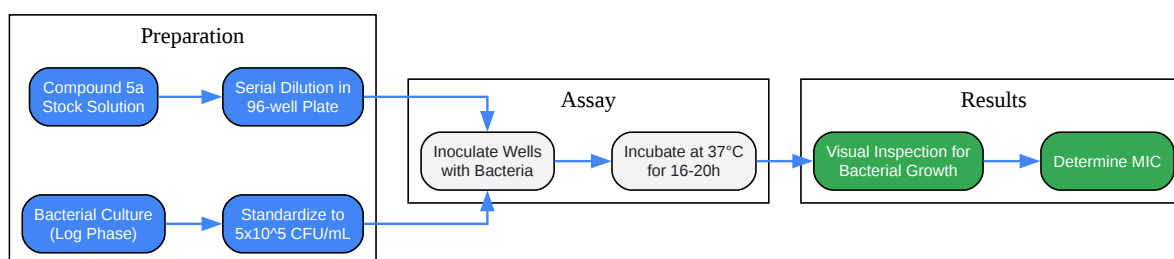
The determination of the antibacterial spectrum for Compound 5a was conducted using the broth microdilution method to ascertain the Minimum Inhibitory Concentration (MIC), a standard and widely accepted laboratory procedure.

Minimum Inhibitory Concentration (MIC) Assay:

- **Bacterial Strain Preparation:** The bacterial strains, including both drug-sensitive and drug-resistant variants, were cultured in Mueller-Hinton broth (MHB). The cultures were incubated until they reached the logarithmic growth phase. The bacterial suspensions were then diluted to a standardized concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Compound Preparation and Dilution:** Compound 5a was dissolved in a suitable solvent, such as dimethyl sulfoxide (DMSO), to create a stock solution. A series of twofold serial dilutions of the compound were then prepared in MHB in a 96-well microtiter plate. The final concentrations typically ranged from 0.125 to 256 $\mu\text{g/mL}$.
- **Inoculation and Incubation:** Each well of the microtiter plate containing the diluted compound was inoculated with the standardized bacterial suspension. Control wells were included: a positive control containing bacteria in MHB without any compound, and a negative control with MHB and the compound but no bacteria. The plates were then incubated at 37°C for 16-20 hours.
- **MIC Determination:** Following incubation, the MIC was determined as the lowest concentration of Compound 5a at which no visible bacterial growth was observed. This was typically assessed by visual inspection or by measuring the optical density at 600 nm.

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the Minimum Inhibitory Concentration (MIC) of an antibacterial compound.



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Caption: Workflow for MIC Determination.

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References

- 1. Synthesis and antibacterial evaluation of novel cationic chalcone derivatives possessing broad spectrum antibacterial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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